

Application Notes and Protocols for the Characterization of N-methyl-serine Peptides

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Compound of Interest

Compound Name: *N*-Me-Ser(*Tbu*)-OH

CAS No.: 197632-83-0

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Introduction

N-methylation of peptides, including the incorporation of N-methyl-serine, is a critical modification in drug discovery and development. This modification can enhance a peptide's therapeutic properties by increasing its metabolic stability, improving cell permeability, and constraining its conformation to favor a bioactive state. However, the analysis of N-methylated peptides presents unique challenges due to altered chemical properties and steric hindrance introduced by the methyl group. These application notes provide detailed protocols and analytical strategies for the comprehensive characterization of N-methyl-serine containing peptides, focusing on synthesis, chromatography, mass spectrometry, and nuclear magnetic resonance spectroscopy.

I. Synthesis of N-methyl-serine Peptides

The synthesis of peptides containing N-methyl-serine is most commonly achieved via Solid-Phase Peptide Synthesis (SPPS) using the Fmoc/*t*Bu strategy. A key component for this is the protected N-methyl-serine building block, Fmoc-N-methyl-O-*tert*-butyl-L-serine. The *tert*-butyl

(tBu) group protects the hydroxyl side chain of serine and is cleaved during the final acid cleavage step.

Challenges in Synthesis: The coupling of N-methylated amino acids is often less efficient than their non-methylated counterparts due to steric hindrance. Therefore, optimized coupling conditions are required.

Experimental Protocol: Solid-Phase Peptide Synthesis (SPPS)

This protocol outlines the manual synthesis of a model tripeptide, Ac-Ala-(N-Me)Ser-Gly-NH₂, on a Rink Amide resin.

1. Resin Preparation:

- Swell Rink Amide resin in N,N-dimethylformamide (DMF) for 1 hour in a peptide synthesis vessel.
- Remove the Fmoc protecting group from the resin by treating with 20% piperidine in DMF (v/v) for 5 minutes, followed by a second treatment for 15 minutes.
- Wash the resin thoroughly with DMF.

2. Amino Acid Coupling (Glycine):

- Dissolve Fmoc-Gly-OH (3 equivalents), HBTU (2.9 equivalents), and HOBt (3 equivalents) in DMF.
- Add N,N-diisopropylethylamine (DIPEA) (6 equivalents) to activate the amino acid.
- Add the activated amino acid solution to the resin and agitate for 1-2 hours.
- Monitor the coupling reaction using a Kaiser test. A negative result (yellow beads) indicates complete coupling.
- Wash the resin with DMF.

3. Fmoc Deprotection:

- Treat the resin with 20% piperidine in DMF as described in step 1.
- Wash the resin thoroughly with DMF.

4. Amino Acid Coupling (Fmoc-N-methyl-O-tert-butyl-L-serine):

- Due to the increased steric hindrance of the N-methylated amino acid, a stronger coupling reagent such as HATU is recommended.
- Dissolve Fmoc-N-methyl-O-tert-butyl-L-serine (3 equivalents), HATU (2.9 equivalents), and HOAt (3 equivalents) in DMF.
- Add DIPEA (6 equivalents) for activation.
- Add the activated amino acid solution to the resin and allow the coupling to proceed for 2-4 hours.
- Monitor the coupling reaction. A second coupling may be necessary if the reaction is incomplete.
- Wash the resin with DMF.

5. Fmoc Deprotection:

- Repeat the Fmoc deprotection with 20% piperidine in DMF.

6. Amino Acid Coupling (Alanine):

- Couple Fmoc-Ala-OH as described in step 2.

7. N-terminal Acetylation:

- After the final Fmoc deprotection, wash the resin with DMF.
- Treat the resin with a solution of acetic anhydride (10 equivalents) and DIPEA (10 equivalents) in DMF for 30 minutes.
- Wash the resin with DMF and dichloromethane (DCM).

8. Cleavage and Deprotection:

- Treat the resin with a cleavage cocktail of 95% trifluoroacetic acid (TFA), 2.5% triisopropylsilane (TIS), and 2.5% water for 2-3 hours.
- Precipitate the cleaved peptide in cold diethyl ether.
- Centrifuge to pellet the peptide, decant the ether, and dry the peptide under vacuum.

9. Purification:

- Purify the crude peptide by reversed-phase high-performance liquid chromatography (RP-HPLC).



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SPPS Workflow for Ac-Ala-(N-Me)Ser-Gly-NH₂

II. Analytical Techniques

A. Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)

RP-HPLC is the primary technique for assessing the purity of synthetic peptides and for their purification. The introduction of an N-methyl group can affect the peptide's hydrophobicity and may lead to conformational isomers (cis/trans) that can result in peak broadening or the appearance of multiple peaks for a single compound.^[1]

- Column: C18 reversed-phase column (e.g., 4.6 x 150 mm, 3.5 µm particle size).
- Mobile Phase A: 0.1% TFA in water.
- Mobile Phase B: 0.1% TFA in acetonitrile.

- Gradient: A linear gradient from 5% to 50% B over 30 minutes is a good starting point.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 214 nm (peptide backbone) and 280 nm (if aromatic residues are present).
- Column Temperature: 30-40 °C. Elevating the temperature can sometimes improve peak shape by accelerating the interconversion of cis/trans isomers.

The following table presents illustrative data for the purity assessment of a crude synthetic N-methyl-serine peptide.

Peptide Sequence	Retention Time (min)	Peak Area (%)	Purity (%)
Ac-Ala-(N-Me)Ser-Gly-NH ₂	15.8	92.5	92.5
Impurity 1 (e.g., deletion sequence)	14.2	3.5	-
Impurity 2 (e.g., side-product)	17.1	4.0	-

B. Liquid Chromatography-Mass Spectrometry (LC-MS)

LC-MS is essential for confirming the molecular weight of the synthesized peptide and for identifying impurities. High-resolution mass spectrometers (e.g., Q-TOF or Orbitrap) are preferred for accurate mass measurements.

- LC System: A UPLC or HPLC system.
- Column: C18 reversed-phase column suitable for MS analysis.
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient: Similar to analytical HPLC, adjusted for the specific peptide.

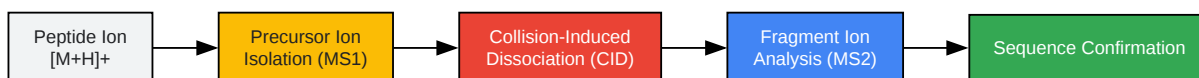
- Mass Spectrometer: High-resolution mass spectrometer.
- Ionization Mode: Electrospray Ionization (ESI) in positive ion mode.
- Scan Mode: Full Scan (MS1) to determine the molecular weight of the peptide and its impurities. Tandem MS (MS/MS or MS2) for sequence verification.

Peptide Sequence	Theoretical Monoisotopic Mass (Da)	Observed m/z ([M+H] ⁺)	Mass Error (ppm)
Ac-Ala-(N-Me)Ser-Gly-NH ₂	316.1648	317.1721	2.2

C. Tandem Mass Spectrometry (MS/MS) for Sequencing

MS/MS is a powerful tool for peptide sequencing. Peptides are fragmented in the mass spectrometer, typically via collision-induced dissociation (CID), and the resulting fragment ions are analyzed. The fragmentation of N-methylated peptides can be different from their non-methylated counterparts. The N-methylated peptide bond can be more labile, leading to preferential fragmentation at this site. The most common fragment ions are b- and y-ions, which result from cleavage of the peptide backbone.

Expected Fragmentation: For a peptide containing N-methyl-serine, fragmentation C-terminal to the N-methylated residue is often enhanced. The mass difference between adjacent b- or y-ions can be used to identify the amino acid residues. The N-methyl-serine residue will result in a mass difference of 115.06 Da.



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Tandem Mass Spectrometry Workflow

D. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the three-dimensional structure and conformation of peptides in solution. For N-methyl-serine peptides, NMR is particularly useful for observing the effects of N-methylation on the local and global peptide conformation, including the presence of cis/trans isomers of the peptide bond preceding the N-methylated residue.

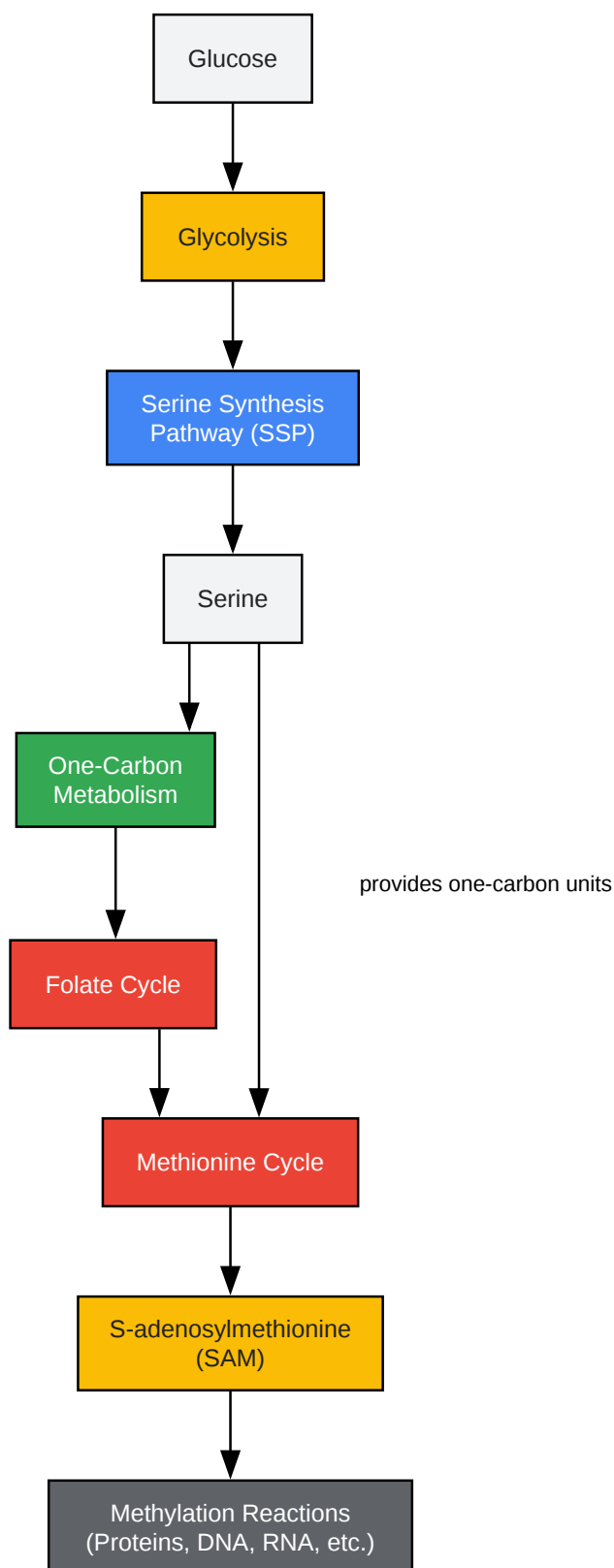
- Sample Preparation: Dissolve 1-5 mg of the purified, lyophilized peptide in a suitable deuterated solvent (e.g., DMSO-d₆ or 90% H₂O/10% D₂O).
- NMR Experiments:
 - 1D ¹H NMR: To get an overview of the sample purity and complexity.
 - 2D TOCSY (Total Correlation Spectroscopy): To identify the spin systems of individual amino acid residues.
 - 2D NOESY (Nuclear Overhauser Effect Spectroscopy) or ROESY (Rotating-frame Overhauser Effect Spectroscopy): To identify protons that are close in space, providing distance restraints for structural analysis and for identifying cis/trans isomers.
 - 2D ¹H-¹³C HSQC (Heteronuclear Single Quantum Coherence): To correlate protons with their directly attached carbons, which is useful for assigning the N-methyl group.

The following table provides expected chemical shift ranges for an N-methyl-serine residue in a peptide, which can vary depending on the solvent and neighboring residues.

Atom	¹ H Chemical Shift (ppm)	¹³ C Chemical Shift (ppm)
N-CH ₃	2.8 - 3.2	30 - 35
CαH	4.5 - 5.0	55 - 60
CβH ₂	3.6 - 4.0	60 - 65
C=O	-	170 - 175

III. Signaling Pathways

While the direct involvement of N-methyl-serine containing peptides in specific signaling pathways is an area of active research, the precursor molecule, serine, plays a crucial role in cellular metabolism that fuels methylation reactions. The serine synthesis pathway provides one-carbon units to the folate and methionine cycles, which are essential for the synthesis of S-adenosylmethionine (SAM), the universal methyl donor for methylation of proteins, lipids, and nucleic acids.^[2]



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Role of Serine Metabolism in Methylation

Conclusion

The comprehensive characterization of N-methyl-serine peptides requires a multi-faceted analytical approach. Careful optimization of synthetic protocols is necessary to achieve good yields and purity. A combination of RP-HPLC, high-resolution LC-MS, tandem MS, and NMR spectroscopy is essential for unambiguous confirmation of the peptide's identity, purity, and structure. The protocols and data presented in these application notes provide a robust framework for researchers, scientists, and drug development professionals working with this important class of modified peptides.

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